

Physical properties of 2-Nitrophenyl isocyanate (melting point, boiling point)

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Compound of Interest

Compound Name: 2-Nitrophenyl isocyanate

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A Technical Guide to the Physical Properties of 2-Nitrophenyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Nitrophenyl isocyanate** (CAS No: 3320-86-3), a key reagent in various synthetic applications. The document outlines its melting and boiling points, supported by detailed experimental protocols for their determination, to ensure accurate handling and application in a laboratory setting.

Core Physical Properties

2-Nitrophenyl isocyanate is a yellow crystalline solid at room temperature.^[1] It is soluble in toluene and decomposes in water.^[1] The key physical constants are critical for its use in synthesis, purification, and storage. The accepted literature values for its melting and boiling points are summarized below.

Data Presentation: Physical Constants of **2-Nitrophenyl Isocyanate**

Physical Property	Value	Conditions
Melting Point	38 - 41 °C	-
Boiling Point	135 - 137 °C	at 17 mmHg

Literature-reported values.[\[1\]](#)

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental to verifying the purity and identity of a chemical substance. The following sections detail standardized methodologies for measuring the melting and boiling points of compounds such as **2-Nitrophenyl isocyanate**.

The melting point of a solid is the temperature range over which it changes state from solid to liquid. For a pure substance, this range is typically narrow. This protocol is based on the widely used capillary tube method, which can be performed using a liquid bath or a digital melting point apparatus.

Objective: To determine the melting temperature range of a solid sample.

Materials:

- **2-Nitrophenyl isocyanate** sample
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Melting point apparatus (e.g., DigiMelt or oil bath-based setup)
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** Place a small amount of the **2-Nitrophenyl isocyanate** on a clean, dry surface. If the crystals are large, gently grind them to a fine powder using a mortar and pestle.[\[2\]](#)

- Capillary Tube Loading: Press the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube.[3]
- Sample Packing: Tap the sealed end of the tube gently on a hard surface, or drop it down a long glass tube, to compact the solid into a dense plug approximately 2-3 mm in height at the bottom.[2][3]
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus.[2]
- Rapid Heating (Optional): If the approximate melting point is unknown, perform a rapid determination by heating at a rate of 10-20 °C per minute to find a rough range.[2]
- Accurate Determination: For an accurate measurement, set the apparatus to a starting temperature approximately 15-20 °C below the expected melting point.
- Slow Heating: Heat the sample at a slow, controlled rate of 1-2 °C per minute as the temperature approaches the melting range.[2][4]
- Data Recording: Record the temperature at which the first droplet of liquid appears (the beginning of melting) and the temperature at which the last solid particle melts (the end of melting).[3] This range is the melting point.

The boiling point for **2-Nitrophenyl isocyanate** is reported under reduced pressure (vacuum) to prevent thermal decomposition, which can occur at its atmospheric boiling point.

Objective: To determine the boiling point of a liquid at a specified sub-atmospheric pressure.

Materials:

- **2-Nitrophenyl isocyanate** sample
- Distillation flask (e.g., Hickman still for small scale)
- Heat source (heating mantle or oil bath)
- Vacuum pump and tubing

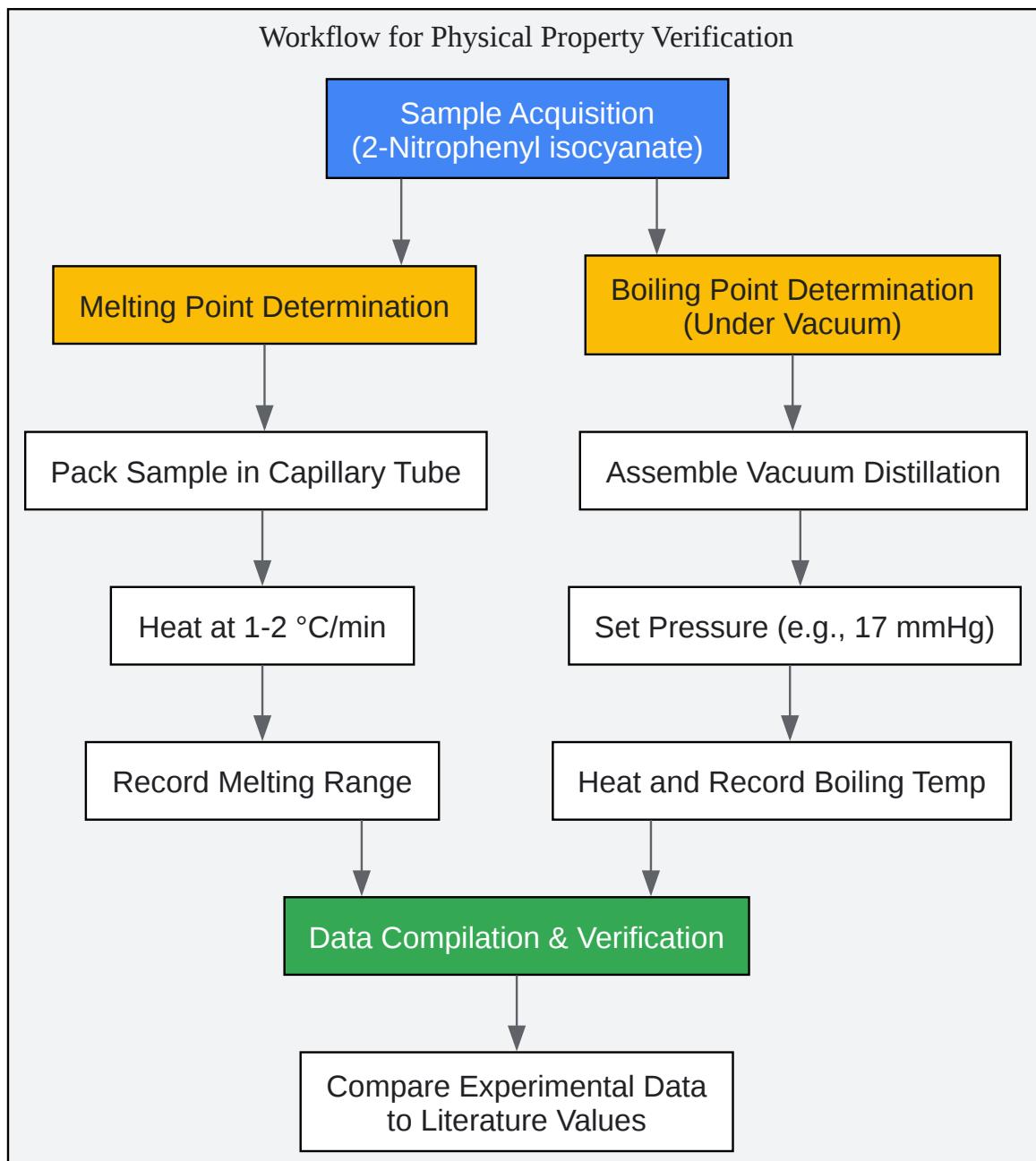
- Manometer (to measure pressure)
- Thermometer (calibrated)
- Boiling chips or a magnetic stirrer

Procedure:

- Apparatus Assembly: Assemble a vacuum distillation apparatus. Place the **2-Nitrophenyl isocyanate** sample and boiling chips into the distillation flask.
- System Sealing: Ensure all joints are properly sealed to maintain a vacuum.
- Pressure Reduction: Connect the apparatus to the vacuum pump and carefully reduce the pressure within the system until the desired pressure (e.g., 17 mmHg) is reached and stable, as indicated by the manometer.
- Heating: Begin to gently and uniformly heat the distillation flask.
- Observation: Observe the sample for the onset of boiling and the condensation of vapor on the thermometer bulb.
- Data Recording: The boiling point is the stable temperature recorded on the thermometer when the liquid is boiling and its vapor is in equilibrium with the liquid, indicated by a steady reflux of condensate from the thermometer bulb.
- System Shutdown: Once the temperature is recorded, remove the heat source and allow the system to cool completely before slowly re-introducing air to the apparatus.

Visualization of Experimental Workflow

The logical flow for the characterization of a chemical's physical properties involves initial sample preparation followed by distinct measurement procedures and final data validation against established literature values.



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Caption: Workflow for determining and verifying physical properties.

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